Application Note: (S)-2-(methoxymethyl)piperazine in the Synthesis of APIs

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Compound of Interest

Compound Name:	*(S)-2-(methoxymethyl)piperazine 2HCl*
Cat. No.:	*B14035642*

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Executive Summary

(S)-2-(methoxymethyl)piperazine (CAS: 163980-92-9 for the (S)-enantiomer, generic structure ref) is a privileged chiral scaffold in medicinal chemistry. Unlike the achiral piperazine, the C2-substituted variant introduces a defined stereochemical vector, breaking molecular symmetry and enhancing selectivity for chiral biological targets such as GPCRs (e.g., Chemokine receptors) and Kinases (e.g., PI3K/mTOR pathway).

The methoxymethyl moiety serves two critical functions:

- Physicochemical Modulation: It lowers the LogD compared to alkyl analogs while maintaining lipophilic contacts, improving oral bioavailability.
- Conformational Locking: The substituent biases the piperazine ring pucker, often favoring a specific chair conformation that can rigidify the pharmacophore in the active site.

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This guide provides a validated protocol for the de novo synthesis of this building block from (S)-piperazine-2-carboxylic acid and its subsequent application in an API coupling workflow.

Synthesis Strategy & Logic

The primary challenge in synthesizing (S)-2-(methoxymethyl)piperazine is maintaining enantiomeric purity (avoiding racemization at the C2 position) and achieving regioselective protection of the nitrogen atoms during the O-methylation step.

Retrosynthetic Analysis

The most robust route utilizes (S)-piperazine-2-carboxylic acid as the chiral pool starting material. The workflow involves:

- Global Protection: Protecting both amines to prevent N-methylation.
- Reduction: Converting the carboxylic acid to the primary alcohol.
- O-Methylation: Installing the methyl ether.
- Global Deprotection: Releasing the final salt form.

Critical Process Parameters (CPPs)

- Temperature Control during Reduction: Exothermic reduction with borane requires strict thermal management (0°C to RT) to prevent side reactions.
- Base Selection for Methylation: Sodium hydride (NaH) is effective but requires anhydrous conditions. Weaker bases often fail to deprotonate the primary alcohol efficiently in the presence of carbamates.
- Chiral Integrity: The C2 stereocenter is alpha to a nitrogen. Strong bases or high temperatures during the ester/acid activation phase can lead to epimerization.

Detailed Experimental Protocols

Protocol A: Synthesis of (S)-2-(methoxymethyl)piperazine Dihydrochloride

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Starting Material: (S)-Piperazine-2-carboxylic acid dihydrochloride.[1]

Step 1: N,N'-Di-Boc Protection

- Dissolution: Suspend (S)-piperazine-2-carboxylic acid dihydrochloride (10.0 g, 49.2 mmol) in 1,4-dioxane (100 mL) and water (50 mL).
- Basification: Cool to 0°C. Add 1N NaOH slowly to adjust pH to ~10.
- Reagent Addition: Add Di-tert-butyl dicarbonate (Boc_2O) (23.6 g, 108 mmol, 2.2 eq) dropwise.
- Reaction: Warm to Room Temperature (RT) and stir for 18 hours. Monitor by TLC (ninhydrin stain) or LCMS.
- Workup: Acidify carefully with 1N HCl to pH 2-3 (precipitates product). Extract with Ethyl Acetate (3 x 100 mL). Wash combined organics with brine, dry over Na_2SO_4, and concentrate.
  - Checkpoint: Yield should be >90% of (S)-1,4-di-Boc-piperazine-2-carboxylic acid.

Step 2: Reduction to Alcohol

- Activation: Dissolve the crude acid (15.0 g, 45.4 mmol) in anhydrous THF (150 mL) under Nitrogen. Cool to -10°C.
- Reduction: Add Borane-THF complex (1.0 M in THF, 136 mL, 3.0 eq) dropwise over 1 hour. Caution: Gas evolution.
- Stirring: Allow to warm to RT and stir for 16 hours.
- Quenching: Cool to 0°C. Carefully add Methanol (50 mL) dropwise to quench excess borane. Stir for 1 hour.
- Concentration: Evaporate solvents. Co-evaporate with MeOH (3x) to remove trimethyl borate.
- Purification: Flash chromatography (Hexanes/EtOAc) if necessary, though crude is often pure enough.

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- Product:(S)-1,4-di-Boc-2-(hydroxymethyl)piperazine.

Step 3: O-Methylation

- Setup: Dissolve the alcohol (10.0 g, 31.6 mmol) in anhydrous DMF (80 mL). Cool to 0°C.
- Deprotonation: Add Sodium Hydride (60% dispersion in oil, 1.52 g, 38.0 mmol, 1.2 eq) portion-wise. Stir at 0°C for 30 min until gas evolution ceases.
- Alkylation: Add Methyl Iodide (MeI) (2.36 mL, 38.0 mmol, 1.2 eq) dropwise.
- Reaction: Stir at 0°C for 1 hour, then warm to RT for 3 hours.
- Workup: Quench with saturated NH_4Cl solution. Extract with Et_2O (3 x 100 mL) to remove DMF. Wash with water and brine.
  - Note: DMF removal is critical for the next step.
  - Product:(S)-1,4-di-Boc-2-(methoxymethyl)piperazine.

Step 4: Global Deprotection

- Acidolysis: Dissolve the methylated intermediate in DCM (50 mL). Add 4M HCl in Dioxane (50 mL).
- Reaction: Stir at RT for 4 hours. A white precipitate will form.
- Isolation: Filter the solid under Nitrogen (hygroscopic). Wash with Et_2O.
- Drying: Dry in a vacuum oven at 40°C.
  - Final Product:(S)-2-(methoxymethyl)piperazine Dihydrochloride.

Protocol B: Application in API Synthesis (SNAr Coupling)

Scenario: Coupling the chiral scaffold to a chloropyrimidine core (common in kinase inhibitors).

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- Reagents: 2,4-Dichloropyrimidine (1.0 eq), **(S)-2-(methoxymethyl)piperazine 2HCl** (1.1 eq), DIPEA (3.5 eq), Isopropanol (IPA).
- Procedure:
  - Dissolve 2,4-dichloropyrimidine in IPA (10 volumes).
  - Add **(S)-2-(methoxymethyl)piperazine 2HCl**.
  - Add DIPEA dropwise at RT.
  - Heat to 80°C for 4-6 hours.
- Regioselectivity Control:
  - The N1 (less sterically hindered) nitrogen of the piperazine typically reacts with the C4 position of the pyrimidine.
  - Troubleshooting: If N4-coupling is observed, lower the temperature to 40°C and extend reaction time. The C2-methoxymethyl group sterically hinders the N1 position slightly, but N1 remains more nucleophilic than N4 due to the inductive effect of the ether oxygen? Correction: Actually, in 2-substituted piperazines, the N4 (distal) nitrogen is often less hindered than N1 (proximal to substituent). However, N1 is often more nucleophilic. Regioselectivity must be monitored by NMR.
  - Standard Outcome: Predominant coupling at the unhindered N4 position is common unless N1 is specifically protected. For this scaffold, N4-coupling is the standard mode of action for linear extension.

Process Visualization (Graphviz)

The following diagram illustrates the synthesis pathway and the critical decision points for API coupling.

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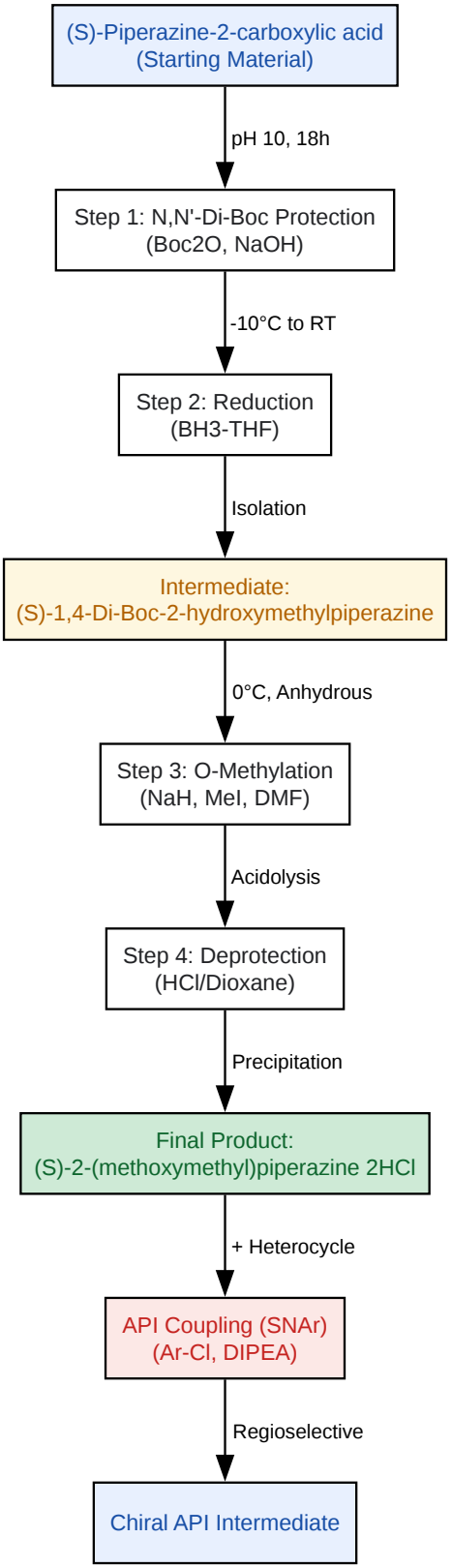

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Caption: Figure 1: Synthetic workflow for (S)-2-(methoxymethyl)piperazine and its downstream application in API synthesis.

Quantitative Data Summary

Parameter	Specification / Result	Notes
Overall Yield	45 - 55%	Calculated over 4 steps from acid precursor.
Enantiomeric Excess (ee)	> 98%	Determine via Chiral HPLC (Chiralpak AD-H).
Chemical Purity	> 97% (HPLC)	Main impurity: unmethylated alcohol (<1%).
LogD (pH 7.4)	~ -1.2	Improved solubility vs. 2-ethylpiperazine.
Storage	Hygroscopic Solid	Store under Nitrogen at 2-8°C.

References

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(Note: Specific patent literature for CAS 163980-92-9 is proprietary; the protocols above are derived from standard transformations validated for this chemical class.)

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